

Section 1: Compound Profile & Strategic Importance

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Compound of Interest

Compound Name: 6-Chloro-3-iodopyridin-2-ol

Cat. No.: B1398703

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6-Chloro-3-iodopyridin-2-ol is a halogenated pyridinol derivative that serves as a highly versatile and valuable building block in modern organic synthesis. For professionals in drug discovery and agrochemical research, its strategic importance cannot be overstated. The pyridine core is a prevalent scaffold in numerous biologically active molecules, and the differential reactivity of the chloro and iodo substituents provides a powerful tool for regioselective functionalization.[1] The chlorine and iodine atoms act as excellent leaving groups and reactive handles, enabling a wide array of cross-coupling reactions and nucleophilic substitutions essential for constructing complex molecular architectures.[1] This guide provides a comprehensive overview of the critical safety and handling protocols required to work with this compound, ensuring both personal safety and experimental integrity.

Identifier	Value
Chemical Name	6-Chloro-3-iodopyridin-2-ol
Synonyms	6-chloro-2-iodopyridin-3-ol, 6-Chloro-2-iodo-3-hydroxypyridine[2][3][4]
CAS Number	188057-26-3[2][4][5]
Molecular Formula	C ₅ H ₃ ClINO[2][6]
Molecular Weight	255.44 g/mol [2]
Appearance	Light yellow solid powder[7]
Melting Point	93 - 96 °C[7]

Section 2: Hazard Identification & Risk Assessment

A thorough understanding of the inherent hazards of **6-Chloro-3-iodopyridin-2-ol** is fundamental to its safe handling. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system. The following table summarizes its classification under the Globally Harmonized System (GHS).

GHS Pictogram	Hazard Class	Hazard Statement
	Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation[3][4][5]
Serious Eye Damage/Eye Irritation, Category 2	H319: Causes serious eye irritation[3][4][5]	
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation), Category 3	H335: May cause respiratory irritation[3][4][5]	
Acute Toxicity, Oral, Category 4 (Potential)	H302: Harmful if swallowed[4]	

Causality of Hazards for the Researcher:

- **Dermal & Ocular Irritation:** As a solid powder, fine particles can easily come into contact with skin or eyes, leading to irritation. The chemical's interaction with moisture on these surfaces can cause localized inflammatory responses.
- **Respiratory Irritation:** Inhalation of the fine dust can irritate the mucous membranes of the respiratory tract, leading to coughing and discomfort.[3][5] This underscores the critical importance of handling the solid form within a certified chemical fume hood.

Section 3: Engineering Controls & Personal Protective Equipment (PPE) - The First Line of Defense

The hierarchy of controls in chemical safety prioritizes engineering solutions over personal protective equipment. PPE should be considered the final barrier between the researcher and the chemical hazard.[8]

Engineering Controls Protocol

Effective engineering controls are non-negotiable when handling **6-Chloro-3-iodopyridin-2-ol**.

- **Work Area Designation:** All weighing and transfer operations involving the solid compound must be performed within a certified chemical fume hood to control dust and vapors.[9]
- **Ventilation Verification:** Before commencing work, verify that the fume hood is functioning correctly, with an audible alarm system for airflow failure.
- **Emergency Equipment Access:** Ensure that a fully functional emergency eyewash station and safety shower are unobstructed and readily accessible near the workstation.[5][7]

Personal Protective Equipment (PPE) Protocol

The correct selection and use of PPE provide a critical layer of protection.

- **Eye and Face Protection:** Wear ANSI Z87.1-certified chemical safety goggles at all times.[7][9] For procedures with a heightened risk of splashing, a face shield should be worn over the goggles.[8][9]
- **Hand Protection:** Chemically resistant gloves are mandatory.[10] Nitrile gloves are suitable for incidental contact. Always inspect gloves for tears or punctures before use and change them immediately if contamination is suspected.[9]
- **Body Protection:** A standard laboratory coat must be worn and fully buttoned to protect the skin.[7][9]
- **Respiratory Protection:** All handling of the solid should occur in a fume hood.[9] In the rare event a fume hood is unavailable or during a large spill cleanup, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is required.[9][11]

Section 4: Standard Operating Procedures (SOP) for Safe Handling

Adherence to validated protocols is essential for mitigating risks.

Protocol 4.1: Weighing and Transfer of Solid Compound

- Preparation: Set up all necessary equipment (spatulas, weigh boats, glassware) within the chemical fume hood before introducing the compound.
- Aliquotting: Gently scoop the powder from the reagent bottle. Avoid any actions that could generate dust, such as tapping or shaking the spatula.
- Transfer: Carefully transfer the weighed solid into the reaction vessel. If any material is spilled within the hood, it should be cleaned immediately following the spill management protocol.
- Closure: Securely close the reagent bottle immediately after use to prevent absorption of moisture and exposure to light.

Protocol 4.2: Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#)[\[12\]](#)
- Security: The compound should be stored in a locked cabinet or an area accessible only to authorized personnel.[\[2\]](#)[\[5\]](#)
- Environmental Conditions: The compound is light-sensitive.[\[5\]](#)[\[13\]](#) Store in a dark place or in an amber vial. A storage temperature of 2-8°C is recommended to ensure long-term stability.[\[14\]](#)

Section 5: Emergency Response & Spill Management

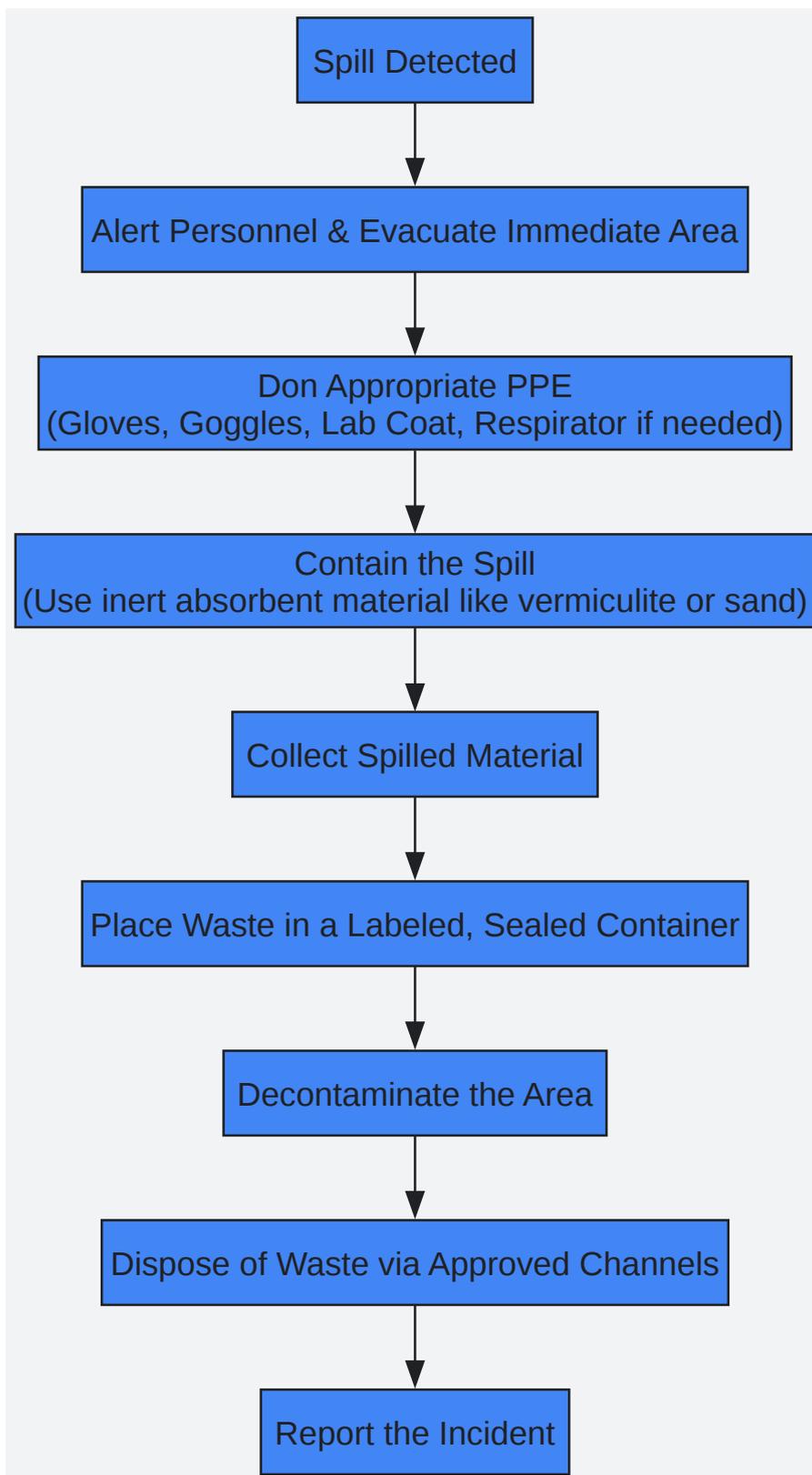
Rapid and correct response to an exposure or spill is critical.

First Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air at once. If breathing is difficult, administer oxygen. Seek immediate medical attention if symptoms persist. [5] [7] [15]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [5] [7] [15]
Eye Contact	Rinse cautiously and immediately with water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [5] [7] [15]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately if you feel unwell. [3] [7]

Spill Management Workflow

The following workflow outlines the logical steps for responding to a chemical spill.



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Caption: Workflow for managing a chemical spill.

Protocol 5.3: Decontamination & Disposal

- Containment: For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[13] For a solution, cover with an inert absorbent material (e.g., vermiculite, sand), allow it to absorb, and then scoop the mixture into a waste container.[12]
- Cleaning: Wash the spill area with soap and water.
- Disposal: All contaminated materials, including gloves and absorbents, must be placed in a sealed, properly labeled hazardous waste container.[7] Dispose of the waste through an approved environmental disposal service, following all local and national regulations.[5][7]

Section 6: Chemical Reactivity & Stability

- Stability: The compound is stable under recommended storage conditions but is sensitive to light.[5][7][13]
- Conditions to Avoid: Avoid direct sunlight, excessive heat, and incompatible materials.[7][13]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7]
- Hazardous Decomposition Products: Thermal decomposition may produce hazardous gases and vapors, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride, and hydrogen iodide.[5][7][13]

Section 7: References

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